

Technical Support Center: 3-O-Methylfluorescein Phosphate (OMFP) HTS Assays

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Compound of Interest

Compound Name: *3-O-methylfluorescein phosphate*

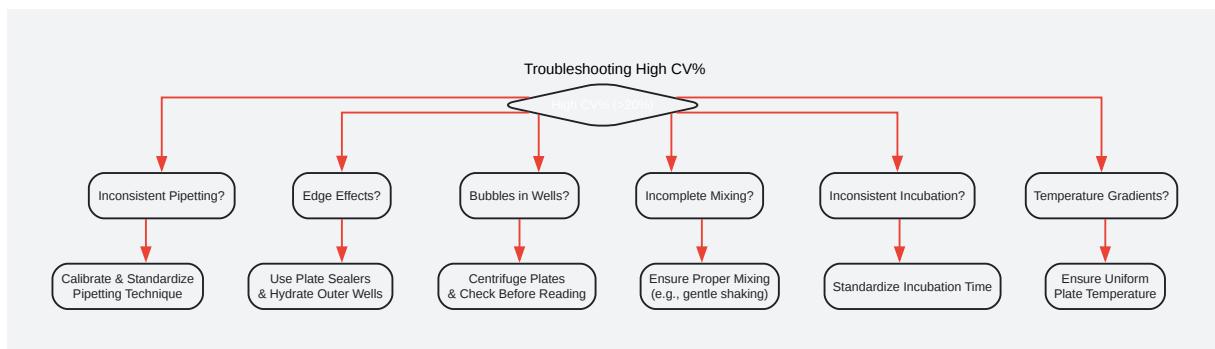
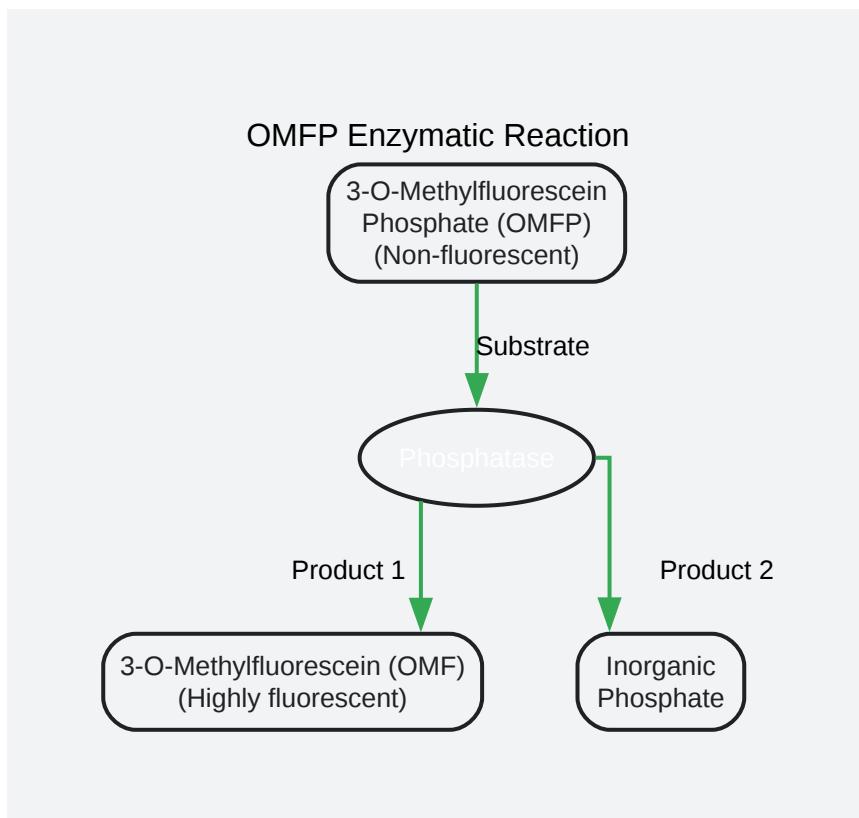
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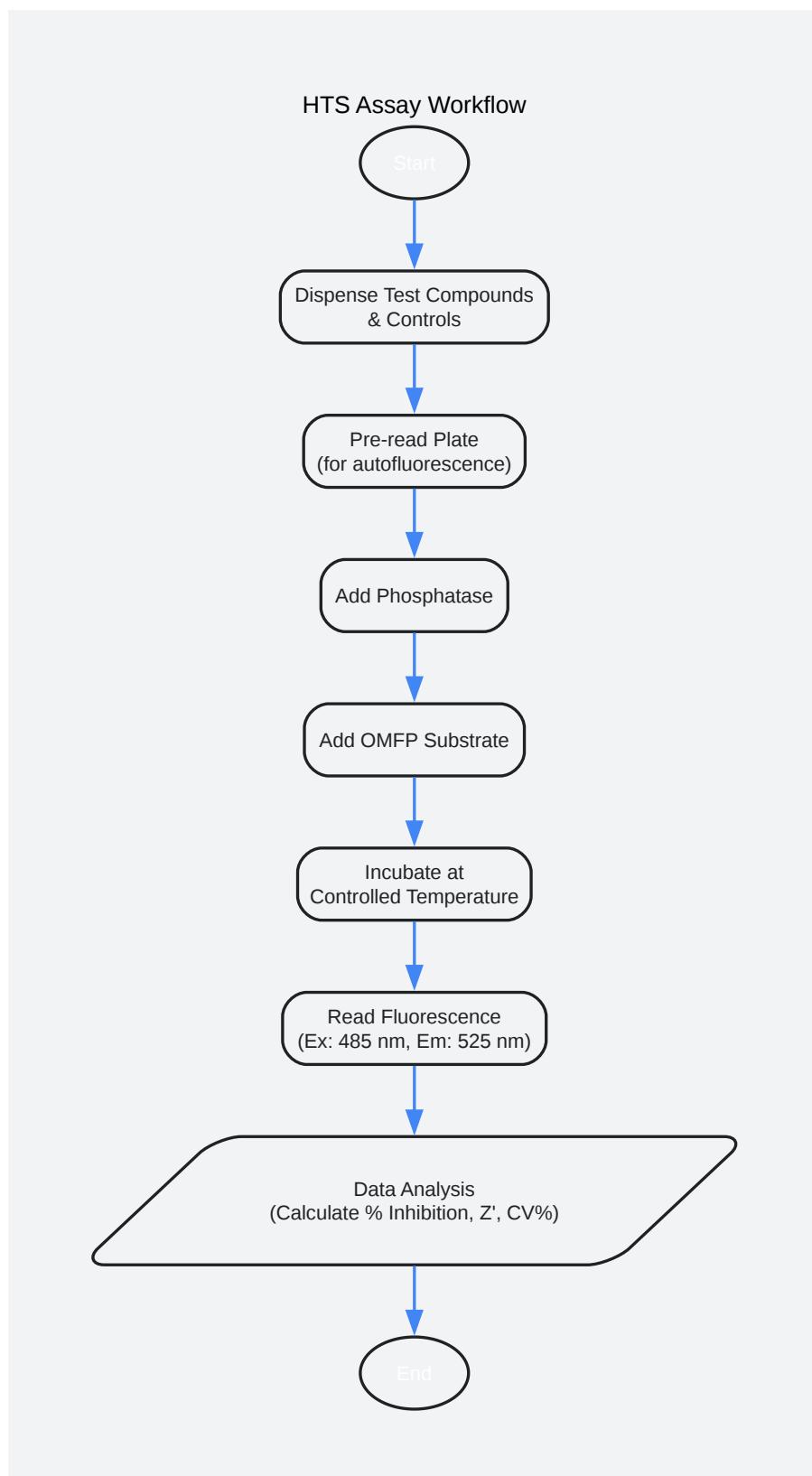
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals reduce signal variability in **3-O-methylfluorescein phosphate** (OMFP) high-throughput screening (HTS) assays.

Understanding the OMFP Assay

The OMFP assay is a widely used method for measuring the activity of phosphatases. OMFP is a non-fluorescent substrate that is hydrolyzed by phosphatases to produce the highly fluorescent compound 3-O-methylfluorescein (OMF). The rate of OMF production is directly proportional to the phosphatase activity.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com